

# Health and Safety Considerations for 2-Methyl-5-vinylpyridine: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methyl-5-vinylpyridine

Cat. No.: B7818264

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## Introduction

**2-Methyl-5-vinylpyridine** (MVP) is a heterocyclic aromatic compound utilized as a monomer in the production of specialty polymers and resins, an oil additive, an ore flotation agent, and a dye acceptor.<sup>[1][2][3]</sup> While its utility in various industrial applications is well-established, a thorough understanding of its health and safety profile is paramount for professionals handling this chemical. This guide provides an in-depth overview of the known health and safety considerations associated with **2-Methyl-5-vinylpyridine**, with a focus on toxicological data, handling procedures, and emergency measures.

## Physicochemical and Toxicological Properties

A summary of the key physicochemical and toxicological properties of **2-Methyl-5-vinylpyridine** is presented below. This data is essential for a comprehensive risk assessment in a laboratory or industrial setting.

Table 1: Physicochemical Properties of **2-Methyl-5-vinylpyridine**

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N	[4]
Molecular Weight	119.16 g/mol	[1]
Appearance	Clear to faintly opalescent liquid	[1][2][3]
Boiling Point	181 °C	[4]
Melting Point	-12.0 °C	[4]
Flash Point	73.9 °C (Open cup)	[4]
Vapor Pressure	1.18 mm Hg @ 25 °C	[4]
Density	0.978-0.982 g/cm <sup>3</sup> @ 20 °C	[4]
pKa (conjugate acid)	5.67	[4]

Table 2: Acute Toxicity Data for **2-Methyl-5-vinylpyridine**

Test	Species	Route	Value	Reference
LD50	Rat	Oral	1300 µL/kg	[4]
LC50	Rat	Inhalation	189 mg/m <sup>3</sup> /2h	[1][3]

## Hazard Identification and Classification

**2-Methyl-5-vinylpyridine** is classified as a hazardous substance with multiple routes of potential exposure, including inhalation, ingestion, and skin contact.[2][5]

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H311: Toxic in contact with skin.[1]
- H315: Causes skin irritation.[1]

- H319: Causes serious eye irritation.[1]
- H330: Fatal if inhaled.[6]

NFPA 704 Diamond:

- Health (Blue): 2 - Can cause temporary incapacitation or residual injury.[1]
- Flammability (Red): 2 - Must be moderately heated or exposed to relatively high ambient temperatures before ignition can occur.[1]
- Instability (Yellow): 0 - Normally stable, even under fire conditions.[1]

## Health Effects

Exposure to **2-Methyl-5-vinylpyridine** can lead to a range of adverse health effects, from mild irritation to severe systemic toxicity.

## Acute Effects

Short-term exposure to **2-Methyl-5-vinylpyridine** can cause the following:

- Skin and Eye Irritation: Direct contact can lead to irritation and burns of the skin and eyes.[5] It is described as a moderate skin irritant and a moderate to severe eye irritant.[1][3]
- Inhalation: High exposure to vapors may result in flushing of the face, headache, giddiness, nausea, and vomiting.[5]
- Systemic Effects: The substance is moderately toxic by ingestion, inhalation, and absorption through the skin.[1][2]

## Chronic Effects

High and repeated exposure to **2-Methyl-5-vinylpyridine** may have long-term consequences:

- Nervous System: May affect the nervous system.[5]
- Liver: Potential for liver damage, which may be exacerbated by alcohol consumption.[5]

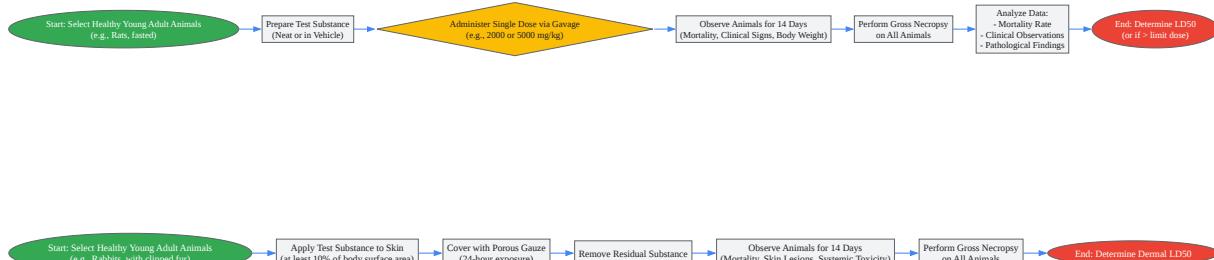
# Experimental Protocols for Toxicity Assessment

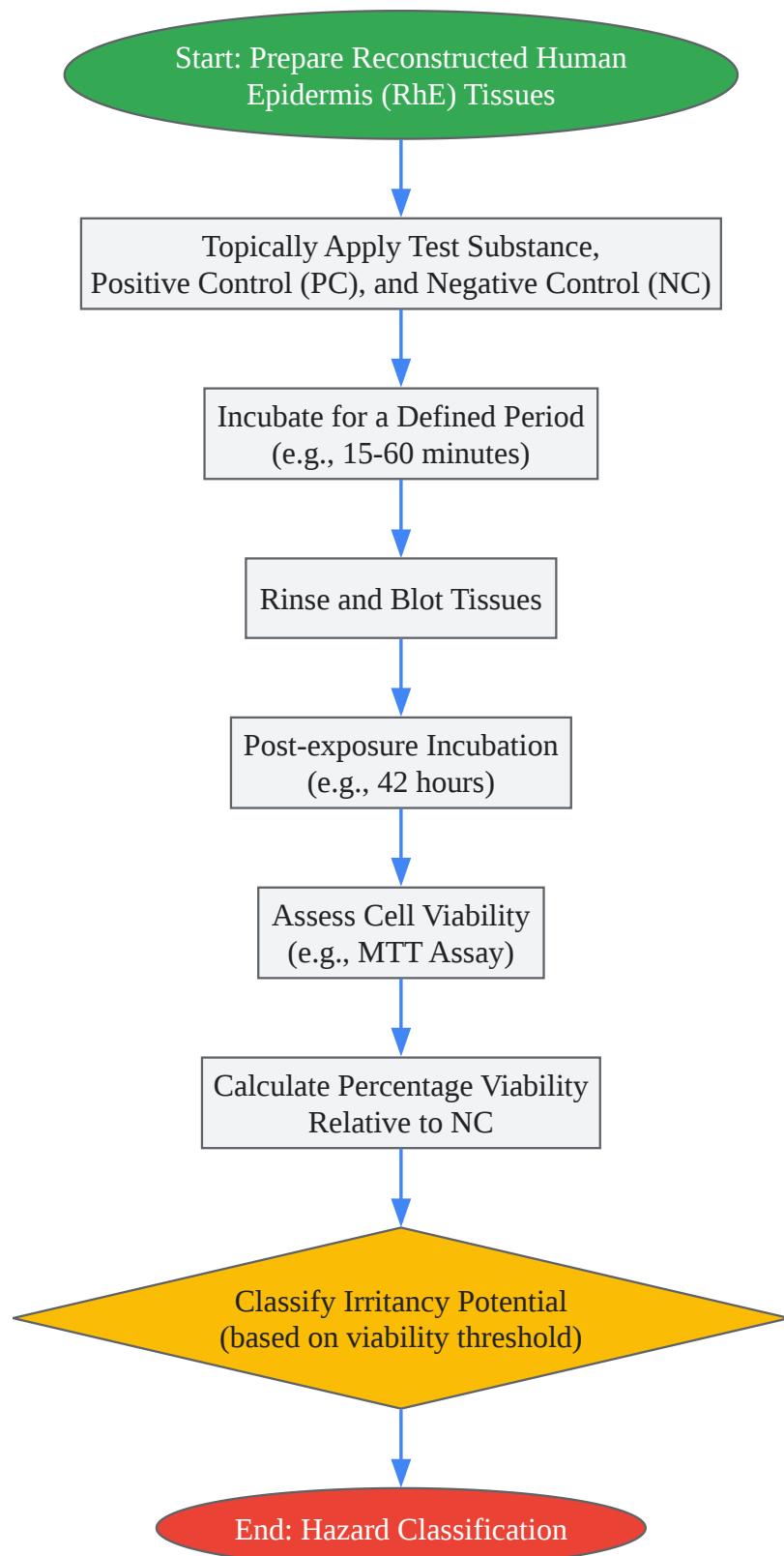
The following sections outline the general methodologies for key toxicological assessments.

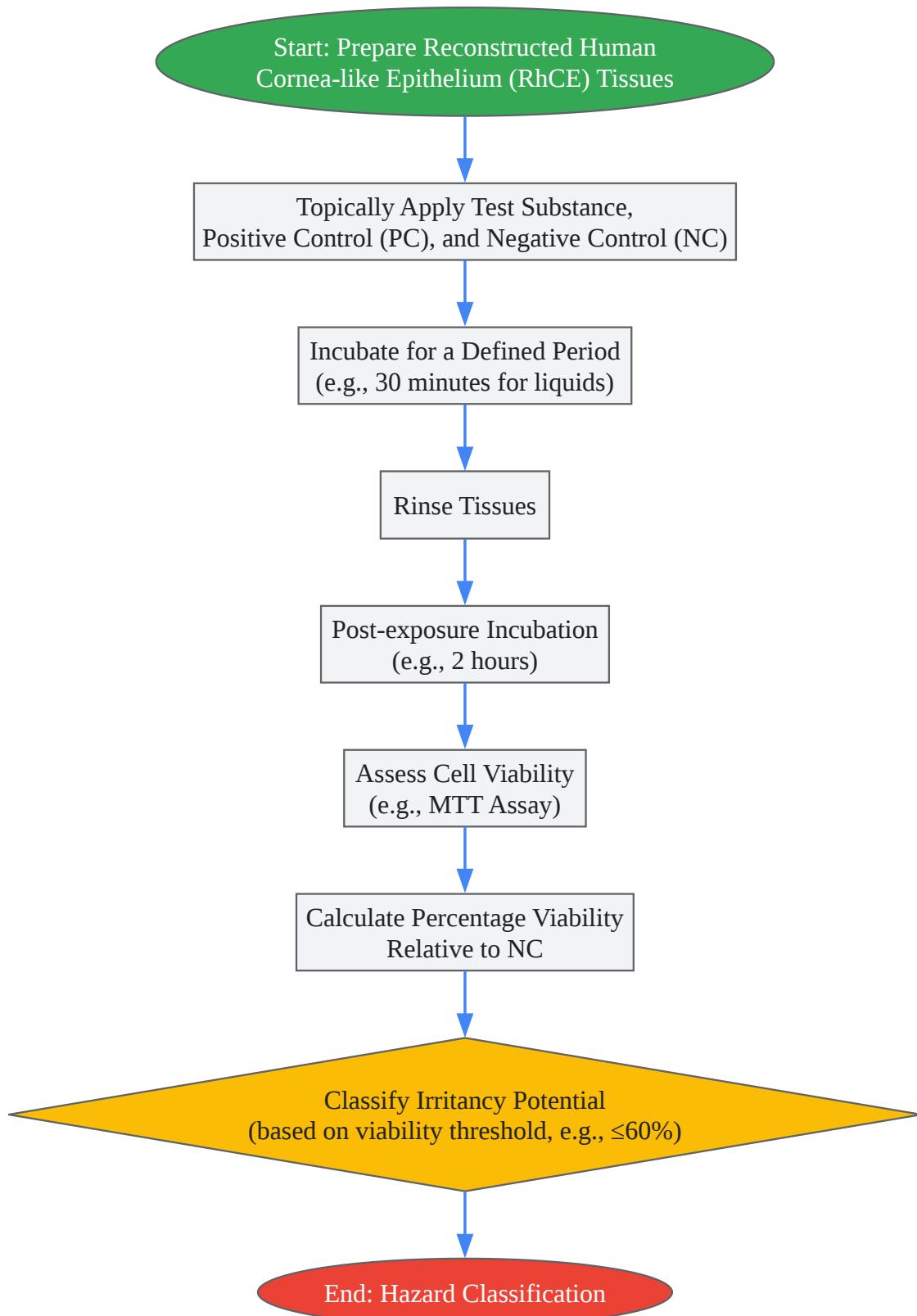
While specific study reports for **2-Methyl-5-vinylpyridine** are not readily available in the public domain, these descriptions are based on standardized OECD and EPA guidelines.

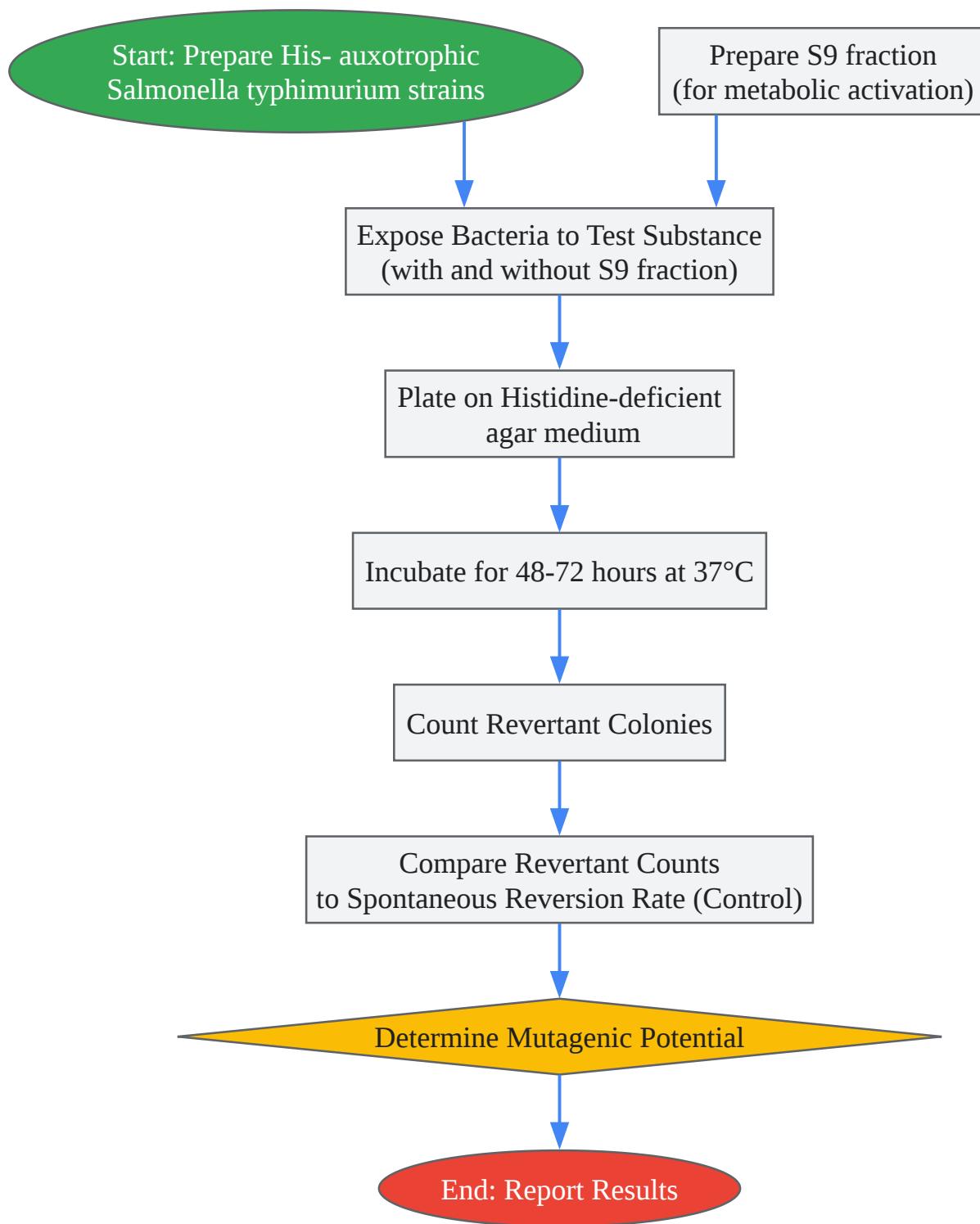
## Acute Oral Toxicity (LD50)

The oral LD50 value is a measure of the lethal dose of a substance that will kill 50% of the test subjects. A common method is the "limit test".







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